

A Technical Guide to 1-[2-(Trimethylsilyl)ethoxycarbonyloxy]benzotriazole (Teoc-OBt)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-[2-(Trimethylsilyl)ethoxycarbonyloxy]benzotriazole

Cat. No.: B038508

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **1-[2-(Trimethylsilyl)ethoxycarbonyloxy]benzotriazole**, a key reagent in synthetic organic chemistry. Commonly known as Teoc-OBt, this compound is primarily utilized for the introduction of the 2-(trimethylsilyl)ethoxycarbonyl (Teoc) protecting group for amines, a crucial step in peptide synthesis and the development of complex molecular architectures.

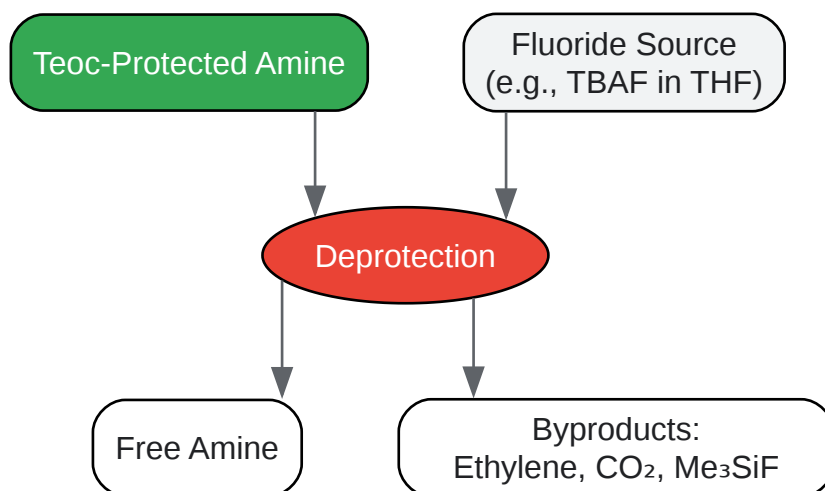
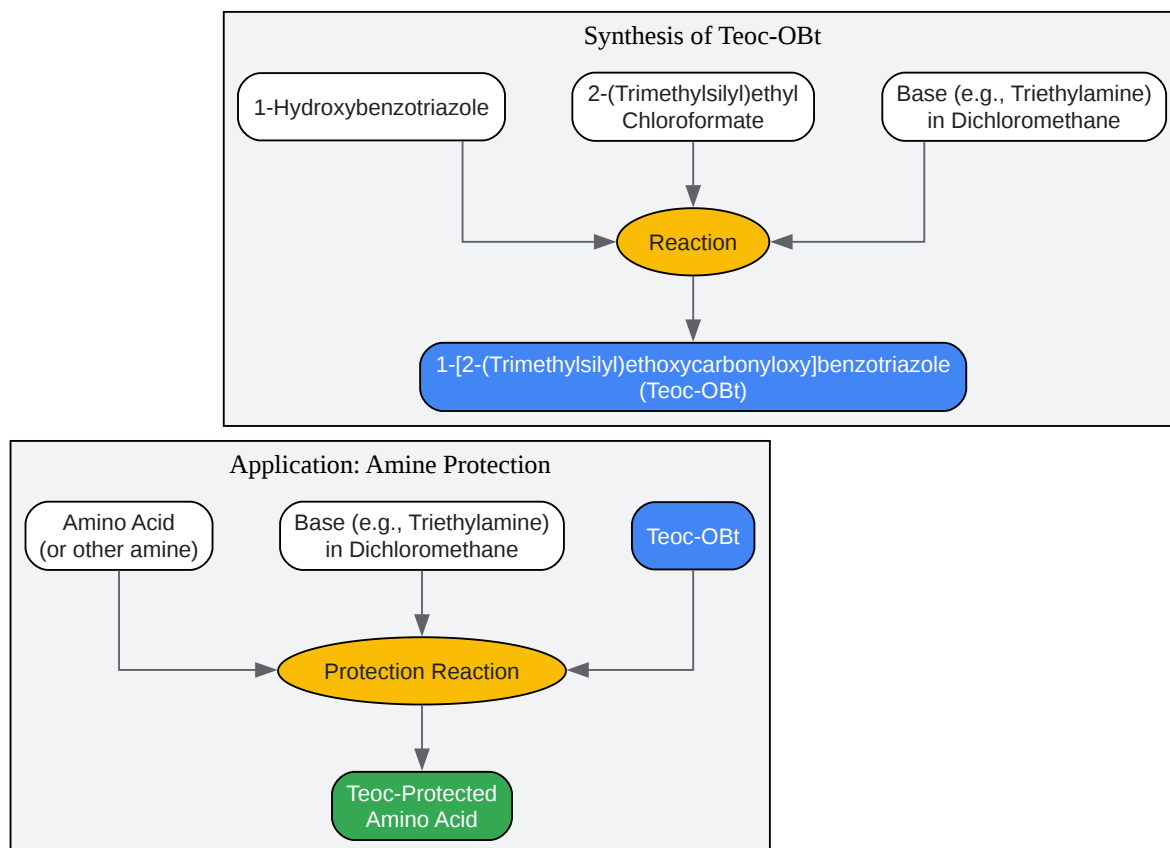
Core Molecular Data

The fundamental properties of **1-[2-(Trimethylsilyl)ethoxycarbonyloxy]benzotriazole** are summarized below, providing a quick reference for laboratory use.

Property	Value	Citations
Molecular Weight	279.37 g/mol	
Molecular Formula	C ₁₂ H ₁₇ N ₃ O ₃ Si	
CAS Number	113306-55-1	[1]
Synonyms	Teoc-OBt	[1]
Physical Form	Solid, Crystalline Powder	
Purity	Typically >98.0% (HPLC)	[1]
Storage Conditions	Room temperature, in a cool and dark place (<15°C), under inert gas	
Sensitivity	Moisture sensitive	

Synthesis and Application Workflow

The general workflow for the synthesis of Teoc-OBt and its subsequent application in the protection of an amino acid is illustrated below. This process highlights the transformation of 1-hydroxybenzotriazole into the active Teoc-OBt reagent, which then efficiently transfers the Teoc protecting group to a target amine.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [A Technical Guide to 1-[2-(Trimethylsilyl)ethoxycarbonyloxy]benzotriazole (Teoc-OBt)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b038508#1-2-trimethylsilyl-ethoxycarbonyloxy-benzotriazole-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com